

Ornidazole-d5: A Technical Guide to its Certificate of Analysis and Purity Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ornidazole-d5

Cat. No.: B12408347

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This in-depth technical guide provides a comprehensive overview of the certificate of analysis and purity assessment of **Ornidazole-d5**. **Ornidazole-d5** is the deuterated analog of Ornidazole, a 5-nitroimidazole derivative used as an antimicrobial agent.^[1] In quantitative studies, particularly pharmacokinetic analyses using mass spectrometry, **Ornidazole-d5** serves as an ideal internal standard due to its similar chemical and physical properties to Ornidazole, with a distinct mass difference.^[1] This guide details the critical quality attributes of **Ornidazole-d5**, the analytical methodologies employed for their verification, and the logical workflow of its certification.

Certificate of Analysis: Summary of Quantitative Data

A Certificate of Analysis (CoA) for a reference standard like **Ornidazole-d5** provides a summary of its identity, purity, and other critical parameters. The following tables represent typical data found on a CoA for **Ornidazole-d5**, compiled from various supplier specifications and analytical principles.

Table 1: General Properties and Identification

Parameter	Specification
Chemical Name	1-(3-chloro-2-hydroxypropyl)-2-methyl-5-nitroimidazole-d5
CAS Number	2747915-64-4
Molecular Formula	C ₇ H ₅ D ₅ ClN ₃ O ₃
Molecular Weight	224.7 g/mol
Appearance	A solid

Table 2: Purity and Composition

Test	Method	Result
Chemical Purity (by HPLC)	HPLC-UV	>99.00%
Isotopic Purity (Deuterated Forms)	Mass Spectrometry	≥99% (d ₁ -d ₅)
Residual Solvents	GC-HS	Complies with USP <467>
Heavy Metals	ICP-MS	Complies with USP <232>
Water Content (Karl Fischer)	Karl Fischer Titration	<0.5%

Experimental Protocols

The accurate determination of the quality of **Ornidazole-d5** relies on a series of well-defined analytical methods. The following sections detail the typical experimental protocols used to generate the data presented in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method determines the chemical purity of **Ornidazole-d5** by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of a buffer solution (e.g., 0.05 M disodium hydrogen phosphate, pH 4.8) and an organic solvent (e.g., acetonitrile) in a specific ratio (e.g., 60:40 v/v).^[2]
- Flow Rate: Typically 1.0 mL/min.^[2]
- Detection: UV detection at a wavelength of 313 nm.^[2]
- Procedure: A solution of **Ornidazole-d5** is prepared in a suitable solvent (e.g., methanol) and injected into the HPLC system. The peak area of **Ornidazole-d5** is compared to the total area of all peaks to calculate the purity.

Mass Spectrometry (MS) for Isotopic Purity

Mass spectrometry is used to confirm the molecular weight of **Ornidazole-d5** and to determine the degree of deuterium incorporation (isotopic purity).

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Procedure: A dilute solution of **Ornidazole-d5** is introduced into the mass spectrometer. The mass spectrum will show a distribution of ions corresponding to molecules with varying numbers of deuterium atoms (d_0 to d_5). The relative intensities of these peaks are used to calculate the percentage of deuterated forms.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H -NMR and ^{13}C -NMR are powerful techniques for confirming the chemical structure of **Ornidazole-d5** and the positions of the deuterium atoms.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO- d_6).

- Procedure: A solution of **Ornidazole-d5** is prepared and placed in the NMR spectrometer. The resulting spectrum is analyzed to ensure it is consistent with the expected structure. The absence or significant reduction of signals at specific chemical shifts compared to the spectrum of non-deuterated Ornidazole confirms the locations of the deuterium labels.

Workflow and Visualization

The following diagrams illustrate the logical workflow for the certification of **Ornidazole-d5** and its chemical structure.



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Workflow for **Ornidazole-d5** Certificate of Analysis Chemical Structure of **Ornidazole-d5**

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References

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- To cite this document: BenchChem. [Ornidazole-d5: A Technical Guide to its Certificate of Analysis and Purity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408347#ornidazole-d5-certificate-of-analysis-and-purity]

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